

methyl 2-(3-hydroxy-1H-pyrazol-5-yl)acetate reference standard

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Compound of Interest

Compound Name: methyl 2-(3-hydroxy-1H-pyrazol-5-yl)acetate

CAS No.: 58979-88-7

Cat. No.: B13042879

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An authoritative comparison guide for the **methyl 2-(3-hydroxy-1H-pyrazol-5-yl)acetate** reference standard requires a deep understanding of heterocyclic chemistry, metrology, and pharmaceutical regulatory frameworks. As a critical building block and potential process-related impurity in the synthesis of pyrazole-containing active pharmaceutical ingredients (APIs), its accurate quantification is paramount.

This guide provides a rigorous, objective comparison of reference standard grades, detailing the physicochemical challenges of pyrazole tautomerism and providing self-validating experimental protocols for absolute purity certification.

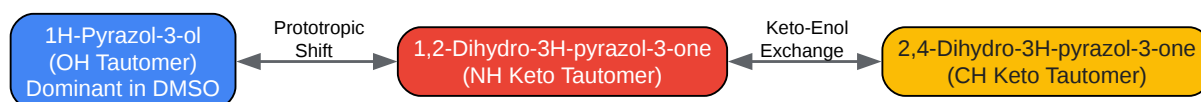
The Analytical Challenge: Prototropic Tautomerism

Methyl 2-(3-hydroxy-1H-pyrazol-5-yl)acetate (Chemical Formula:

, Monoisotopic Mass: 156.05 Da) presents a unique analytical challenge due to its dynamic structural states. 3-Hydroxypyrazoles exhibit complex prototropic tautomerism, existing in an equilibrium between the 1H-pyrazol-3-ol (OH form), 1,2-dihydro-3H-pyrazol-3-one (NH keto form), and 2,4-dihydro-3H-pyrazol-3-one (CH keto form)[1].

In analytical workflows, this tautomerism causes severe artifacts:

- In Chromatography (HPLC): If the mobile phase pH is near the of the pyrazole, the interconversion rate between tautomers can match the chromatographic timescale, leading to peak broadening, tailing, or even split peaks for a single pure compound.
- In Spectroscopy (NMR): In non-polar solvents (e.g.,), the OH tautomer forms strongly hydrogen-bonded intermolecular dimers, resulting in broadened, unintegrable proton signals that destroy quantitative accuracy[1].



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Prototropic tautomerism of 3-hydroxypyrazole derivatives affecting analytical characterization.

To overcome these physical phenomena, a Certified Reference Material (CRM) must be characterized using solvent-locked quantitative NMR (qNMR) and pH-controlled orthogonal chromatography.

Comparative Analysis: CRM vs. Alternative Standards

Regulatory guidelines, specifically ICH Q3A(R2) for new drug substances, mandate the strict identification and qualification of impurities present above specific thresholds (typically 0.10% or 0.15%, depending on the maximum daily dose)[2]. Using an inadequately characterized reference standard can lead to the over- or under-estimation of impurities, risking batch rejection or clinical safety issues.

The table below objectively compares a High-Purity CRM against common alternatives:

Metrological Parameter	Certified Reference Material (CRM)	In-House Working Standard	Commercial Reagent Grade
Purity Assignment	Absolute (qNMR against SI-traceable internal standard)	Relative (HPLC Area % minus LOD/Water/Residual Solvents)	Relative (Uncorrected HPLC Area %)
Tautomeric Control	Validated via solvent-locked NMR ()	Often overlooked, leading to integration errors	Not specified
Measurement Uncertainty	Expanded uncertainty () reported with coverage factor	Not statistically calculated	None provided
Traceability	Traceable to NIST or NMIJ primary standards[3]	Traceable only to primary CRM (if calibrated properly)	Not traceable
Regulatory Compliance	Fully compliant with ICH Q3A/Q3B & ISO 17034	Requires extensive internal validation	Non-compliant for API release testing

Self-Validating Experimental Protocols

To ensure scientific integrity, a reference standard must not rely on a single analytical technique. The following protocols represent a self-validating system: qNMR provides an absolute mass fraction independent of chromatographic response factors, while LC-MS provides orthogonal confirmation of trace organic impurities.

Protocol A: Absolute Purity Determination via ISO 24583 Compliant 1H-qNMR

Causality & Rationale: We utilize

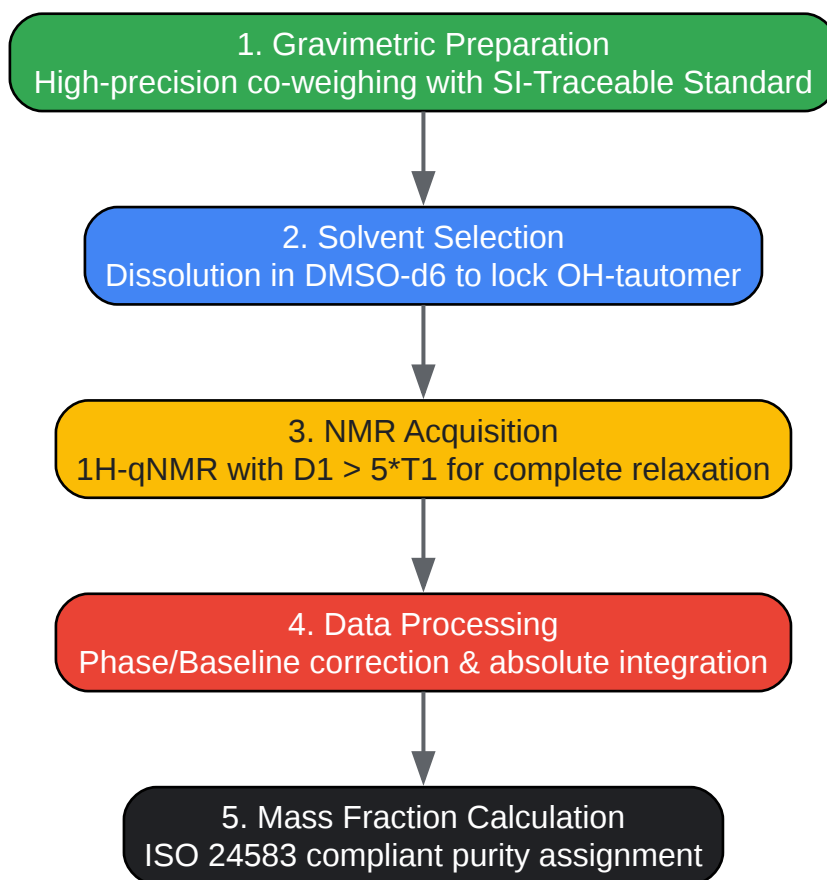
as the solvent because its high dielectric constant and hydrogen-bond accepting nature disrupt pyrazole dimers, heavily favoring the monomeric 1H-pyrazol-3-ol tautomer[1]. This yields sharp, highly resolved singlets for the pyrazole C4-H and the acetate

protons, which are essential for precise integration.

Step-by-Step Methodology:

- Gravimetric Preparation: Using a microbalance (calibrated to ISO 17025 standards), accurately co-weigh ~10 mg of the **methyl 2-(3-hydroxy-1H-pyrazol-5-yl)acetate** sample and ~5 mg of an SI-traceable Internal Standard (e.g., TraceCERT® Maleic Acid, certified purity >99.9%)[3].
- Dissolution & Locking: Dissolve the mixture in 1.0 mL of 100%
. Vortex for 60 seconds and sonicate for 5 minutes to ensure complete homogenization.
- T1 Relaxation Assessment: Execute an inversion-recovery NMR experiment to determine the longitudinal relaxation time (
) of the slowest-relaxing proton (typically the pyrazole C4-H).
- qNMR Acquisition: Acquire the
-NMR spectrum at 298 K. Critical Parameter: Set the relaxation delay (
) to
(typically 60 seconds). Why? Incomplete relaxation leads to signal attenuation. A
of
ensures >99.3% magnetization recovery, making the integration strictly proportional to the molar amount of the nuclei[4].
- Data Processing: Apply zero-filling, exponential line broadening (0.3 Hz), and rigorous manual phase and baseline correction. Integrate the maleic acid singlet (
6.26 ppm, 2H) and the pyrazole C4-H singlet (
~5.50 ppm, 1H).

- Mass Fraction Calculation: Calculate absolute purity using the ISO 24583 standard formula[4].



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Self-validating qNMR workflow for absolute purity certification of reference standards.

Protocol B: Trace Impurity Profiling via LC-HRMS

Causality & Rationale: While qNMR establishes the absolute purity of the main component, it lacks the sensitivity to detect impurities below 0.1%. We employ Liquid Chromatography coupled to High-Resolution Mass Spectrometry (LC-HRMS) to profile trace process impurities (e.g., unreacted hydrazines or positional isomers). We buffer the mobile phase to pH 2.5 to fully protonate the pyrazole ring, suppressing tautomeric peak splitting and ensuring sharp Gaussian peak shapes.

Step-by-Step Methodology:

- Column Selection: Utilize a Superficially Porous Particle (SPP) C18 column (e.g., 2.1 x 100 mm, 2.7 μ m). Why? The solid core limits longitudinal diffusion, providing high theoretical plate counts to resolve closely eluting structural isomers.
- Mobile Phase Configuration:
 - Mobile Phase A: 0.1% Formic Acid in LC-MS grade Water (pH ~2.5).
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Elution: Run a linear gradient from 5% B to 95% B over 12 minutes at a flow rate of 0.4 mL/min.
- Ionization & Detection: Operate the mass spectrometer in Electrospray Ionization Positive mode (ESI+). The pyrazole N2 atom is readily protonated, yielding a strong precursor ion at 157.0613.
- Qualification: Identify impurities by extracting ion chromatograms (EIC) with a 5 ppm mass tolerance. Quantify relative impurity levels by integrating UV absorbance at 254 nm (the transition maximum of the pyrazole ring).

Conclusion

For analytical laboratories supporting API development, utilizing a lower-grade commercial reagent of **methyl 2-(3-hydroxy-1H-pyrazol-5-yl)acetate** introduces unacceptable metrological risk. Because of the inherent prototropic tautomerism of 3-hydroxypyrazoles, standard chromatographic area-normalization techniques are highly prone to error. A Certified Reference Material, validated orthogonally via SI-traceable qNMR and pH-controlled LC-MS, provides the self-validating data required to meet stringent ICH Q3A/Q3B regulatory thresholds.

References

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